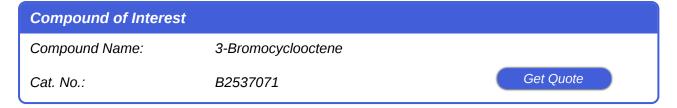


Application Notes and Protocols for the Large- Scale Synthesis of 3-Bromocyclooctene

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the large-scale synthesis of **3-bromocyclooctene**, a valuable intermediate in organic synthesis. The protocol is based on the allylic bromination of cyclooctene using N-bromosuccinimide (NBS).

Physicochemical Properties of 3-Bromocyclooctene

A summary of the key physical and chemical properties of **3-bromocyclooctene** is presented below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₃ Br	[1][2][3]
Molecular Weight	189.09 g/mol	[1][2]
CAS Number	7422-06-2	[1][3][4]
IUPAC Name	3-bromocyclooct-1-ene	[1]
Appearance	Colorless liquid	[2]
Boiling Point	Not available	[4]
Density	Not available	[4]



Spectroscopic Data

The following table summarizes the key spectroscopic data for the characterization of **3-bromocyclooctene**.

Spectrum Type	Key Peaks/Shifts (ppm or cm ⁻¹)	Reference
¹ H NMR	δ 5.41 (dd, vinyl protons), 3.89 (m, methine adjacent to Br)	[2]
¹³ C NMR	δ 125.3 (C=C), 45.2 (C-Br), 28.1-32.4 (methylene carbons)	[2]
IR Spectroscopy	Data not readily available in searched literature.	
Mass Spectrometry	Data not readily available in searched literature.	

Experimental Protocol: Large-Scale Synthesis of 3-Bromocyclooctene

This protocol is adapted from a similar procedure for the allylic bromination of a cyclooctadiene and is designed for a gram-scale synthesis.[5]

Reaction Scheme:

Materials and Equipment:

- Reactants:
 - Cyclooctene (e.g., 110.2 g, 1.0 mol)
 - N-Bromosuccinimide (NBS) (178.0 g, 1.0 mol), freshly recrystallized
 - Benzoyl peroxide (radical initiator, e.g., 2.4 g, 0.01 mol)
- Solvent:



- Carbon tetrachloride (CCl₄), anhydrous (e.g., 1 L)
- Equipment:
 - 3-L three-necked round-bottom flask
 - Mechanical stirrer
 - o Reflux condenser
 - Heating mantle
 - Dropping funnel (optional, for solvent addition)
 - Filtration apparatus (e.g., Büchner funnel)
 - Rotary evaporator
 - Vacuum distillation apparatus with a short Vigreux column

Procedure:

- · Reaction Setup:
 - In a 3-L three-necked round-bottom flask equipped with a mechanical stirrer and a reflux condenser, add cyclooctene (110.2 g, 1.0 mol) and anhydrous carbon tetrachloride (1 L).
 [5]
- Initiation:
 - To the stirred solution, add N-bromosuccinimide (178.0 g, 1.0 mol) and benzoyl peroxide (2.4 g, 0.01 mol).[5]
- Reaction:
 - Heat the mixture to a gentle reflux using a heating mantle. The reaction is initiated by the decomposition of benzoyl peroxide.[5]



 Maintain the reflux for a period of 2-4 hours. The progress of the reaction can be monitored by TLC or GC analysis.

Work-up:

- After the reaction is complete (as indicated by the consumption of the starting material),
 cool the reaction mixture to room temperature.
- The succinimide byproduct will precipitate out of the solution. Remove the solid by filtration through a Büchner funnel.[5]
- Wash the succinimide cake with a small amount of cold carbon tetrachloride.
- The filtrate contains the crude **3-bromocyclooctene**.

Purification:

- Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the bulk of the carbon tetrachloride.[5]
- The resulting crude oil is then purified by vacuum distillation. Given the potential for thermal decomposition of allylic bromides, it is crucial to perform the distillation under reduced pressure.[6]
- Set up a vacuum distillation apparatus with a short Vigreux column.
- Collect the fraction corresponding to 3-bromocyclooctene. The exact boiling point under vacuum is not readily available but is expected to be significantly lower than at atmospheric pressure. For a similar compound, bromocyclooctadiene, the boiling point is 66–69°C at 5 mmHg.[5] It is advisable to monitor the distillation closely and collect the main fraction based on the distillation temperature.

Expected Yield:

Based on similar allylic bromination reactions, a yield of 60-70% of the purified product can be anticipated.

Safety Precautions



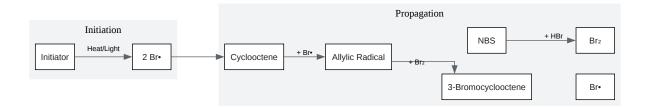
All procedures should be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves, must be worn at all times.

Chemical	Hazards	Handling Precautions
Cyclooctene	Flammable liquid and vapor. May cause skin and eye irritation.[7]	Keep away from heat, sparks, and open flames. Use in a well-ventilated area. Avoid contact with skin and eyes.[7]
N-Bromosuccinimide (NBS)	Oxidizer, may intensify fire. Causes skin and eye irritation. May cause an allergic skin reaction.[8][9][10][11][12]	Keep away from combustible materials. Avoid contact with skin and eyes. Wear appropriate PPE. Store in a cool, dry place away from light and moisture.[8][9][10][11]
Carbon Tetrachloride (CCl4)	Toxic by inhalation, ingestion, and skin absorption. Carcinogen.[13][14][15][16][17]	Use only in a well-ventilated fume hood with appropriate engineering controls. Avoid all contact with skin and eyes. Wear appropriate PPE, including respiratory protection if necessary.[13][14][15][17]
Benzoyl Peroxide	Organic peroxide, heating may cause an explosion. Eye irritant.	Keep away from heat and sources of ignition. Avoid contact with eyes.
3-Bromocyclooctene	Assumed to be an irritant and potentially harmful.	Handle with care, avoiding skin and eye contact. Use in a well-ventilated area.

Visualizations Reaction Signaling Pathway

The synthesis of **3-bromocyclooctene** proceeds via a free-radical chain reaction mechanism.





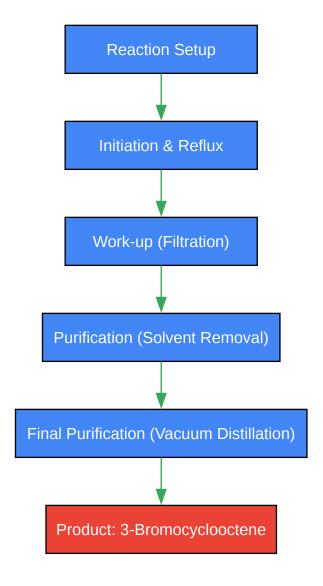
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Caption: Free-radical mechanism for the allylic bromination of cyclooctene.

Experimental Workflow

The following diagram illustrates the key steps in the large-scale synthesis of **3-bromocyclooctene**.





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Caption: Workflow for the large-scale synthesis of **3-bromocyclooctene**.

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